

Isopropylamine Salt of Imazapyr: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Imazapyr*

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This technical guide provides a comprehensive overview of the chemical, physical, toxicological, and environmental properties of the isopropylamine salt of **imazapyr**. It includes detailed experimental protocols for key analytical and biological assays and visual representations of its mode of action and relevant experimental workflows.

Chemical and Physical Properties

The isopropylamine salt of **imazapyr** is a widely used non-selective, pre- and post-emergent herbicide. It belongs to the imidazolinone class of chemicals.[1] The active ingredient, **imazapyr**, is a weak acid that is formulated as an isopropylamine salt to improve its solubility and handling characteristics.[2]

Property	Value	Reference(s)
Chemical Name	Isopropylammonium (RS)-2-(4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl)nicotinate	[3]
CAS Number	81510-83-0	[1]
Molecular Formula	C ₁₆ H ₂₄ N ₄ O ₃	[4]
Molecular Weight	320.4 g/mol	[4][5]
Appearance	Yellowish green to green liquid (as a water solution)	[3]
Melting Point	128-130 °C	[4]
Boiling Point	Decomposes between 160-180 °C	[6]
Solubility in Water	> 600 g/L	[3]
Vapor Pressure	Negligible	[6]
pKa (of imazapyr acid)	3.6	[4]
Octanol/Water Partition Coefficient (log Kow) (of imazapyr acid)	1.3	[3]

Toxicological Properties

The isopropylamine salt of **imazapyr** exhibits low acute toxicity to mammals. Its herbicidal activity stems from the inhibition of an enzyme pathway specific to plants.[7][8]

Acute Toxicity

Endpoint	Species	Route	Value	Reference(s)
LD ₅₀	Rat	Oral	> 5,000 mg/kg	[9]
LD ₅₀	Rabbit	Dermal	> 5,000 mg/kg	[9]
LC ₅₀	Rat	Inhalation	> 3.5 mg/L	[9]

Other Toxicological Data

- Skin Irritation: Non-irritating.[9]
- Eye Irritation: Causes moderate eye irritation.[9]
- Sensitization: Not a skin sensitizer.[9]
- Carcinogenicity: Not classified as a human carcinogen by the U.S. EPA.[7]
- Mutagenicity: No evidence of mutagenic effects in in-vivo and in-vitro analyses.[10]
- Reproductive Toxicity: No evidence of reproductive or developmental toxicity in animal studies.[7][10]

Ecotoxicological Properties

Imazapyr and its isopropylamine salt have been studied for their effects on various non-target organisms.

Endpoint	Species	Duration	Value	Reference(s)
LC ₅₀	Rainbow Trout (Oncorhynchus mykiss)	96 hours	> 100 mg/L	[7]
LC ₅₀	Bluegill Sunfish (Lepomis macrochirus)	96 hours	> 100 mg/L	[7]
EC ₅₀	Water Flea (Daphnia magna)	48 hours	> 100 mg/L	[7]
LC ₅₀	Mallard Duck (Anas platyrhynchos)	8-day dietary	> 5,000 ppm	[6]
LD ₅₀	Honey Bee (Apis mellifera)	-	> 100 µg/bee	[11]

Environmental Fate

The persistence and mobility of **imazapyr** in the environment are influenced by factors such as soil type, pH, and sunlight.

Parameter	Medium	Value	Reference(s)
Soil Half-life	Aerobic	1 to 5 months	[8]
Aqueous Photolysis Half-life	Water	3 to 5 days	[8]
Soil Adsorption Coefficient (Koc)	-	8.81 (indicates very high mobility)	[6]

Imazapyr is primarily broken down in the environment by soil microbes and sunlight.[7] Due to its high mobility, it has the potential to leach into groundwater.[8]

Mode of Action in Plants

Imazapyr is a systemic herbicide that is absorbed through both the foliage and roots of plants and translocates to the meristematic regions.[2][6] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). [6][8][12] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine.[12] The disruption of this pathway leads to a cessation of protein synthesis, interfering with cell growth and DNA synthesis, ultimately causing plant death.[6] The process is slow, with visible signs of damage appearing over several weeks to months.[2]

Caption: **Imazapyr** inhibits the enzyme acetolactate synthase (ALS), blocking amino acid synthesis.

Experimental Protocols

Analytical Method for Imazapyr in Water using HPLC

This protocol outlines a method for the quantitative determination of **imazapyr** in water samples.

Objective: To quantify the concentration of **imazapyr** in water.

Principle: **Imazapyr** is separated from the sample matrix using High-Performance Liquid Chromatography (HPLC) and detected by a UV detector.

Materials:

- Agilent 1200 HPLC system or equivalent
- UV detector
- Agilent Zorbax SB-C18 column (4.6 x 250mm, 5µm) or equivalent
- Acetonitrile (HPLC grade)
- Acetic acid (HPLC grade)
- Deionized water
- **Imazapyr** analytical standard
- 0.2µm membrane filters

Procedure:

- Preparation of Mobile Phase:
 - Mobile Phase A: 100% Acetonitrile.
 - Mobile Phase B: Deionized water acidified with 10% acetic acid to a pH of 2.8.
- Preparation of Standard Solutions:
 - Prepare a stock solution of **imazapyr** in a suitable solvent (e.g., methanol or water).
 - Perform serial dilutions to create a series of calibration standards of known concentrations.
- Sample Preparation:
 - Filter water samples through a 0.2µm membrane filter.

- For spiked samples, add a known amount of **imazapyr** standard to a blank water sample.
- HPLC Analysis:
 - Set the HPLC system with the following parameters (optimization may be required):
 - Column: Agilent Zorbax SB-C18
 - Mobile Phase: Gradient elution with a ratio of Mobile Phase A to Mobile Phase B (e.g., 35:65 v/v).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 17 µL.
 - Detector Wavelength: 251 nm.
 - Inject the standard solutions to generate a calibration curve.
 - Inject the prepared water samples.
- Quantification:
 - Identify the **imazapyr** peak in the chromatogram based on the retention time of the standard.
 - Quantify the concentration of **imazapyr** in the samples by comparing the peak area with the calibration curve.

Reference: This protocol is adapted from the methodology described by Siti Norashikin Mohamad Shaifuddin, et al.[13]

Plant Uptake and Translocation Study

This protocol describes a general workflow for assessing the absorption and movement of **imazapyr** in plants.

Objective: To determine the extent and rate of **imazapyr** uptake and translocation in a target plant species.

Principle: Radiolabeled **imazapyr** (e.g., ^{14}C -**imazapyr**) is applied to a specific part of the plant, and its distribution is tracked over time.

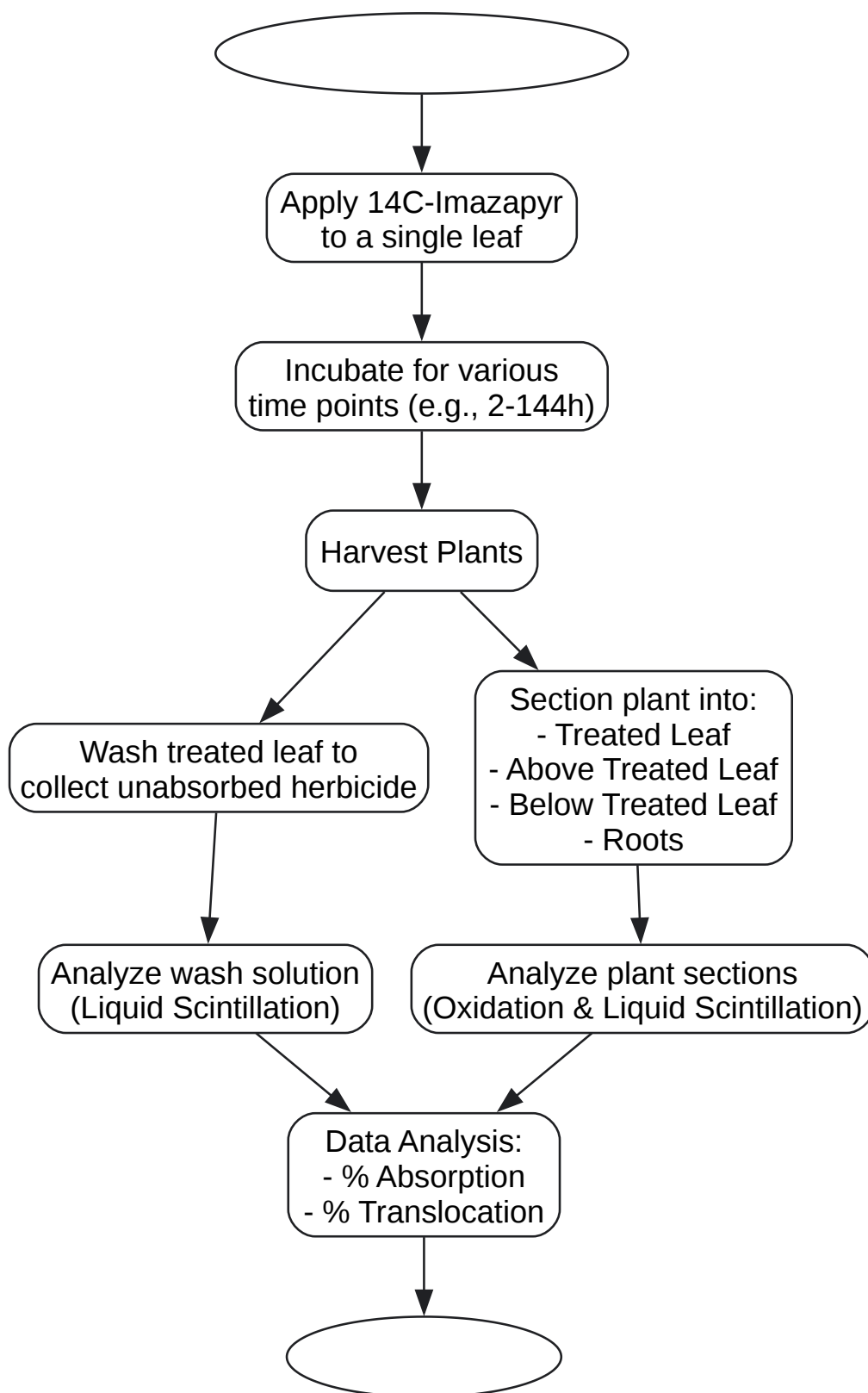
Materials:

- ^{14}C -labeled **imazapyr**
- Target plant species grown under controlled conditions
- Microsyringe
- Leaf washing solution (e.g., methanol:water)
- Liquid scintillation counter
- Plant tissue homogenizer
- Oxidizer for solid samples

Procedure:

- Plant Preparation:
 - Grow healthy, uniform plants to a suitable size in a greenhouse or growth chamber.
- Treatment Application:
 - Select a specific leaf or area for application.
 - Using a microsyringe, apply a precise amount of ^{14}C -**imazapyr** solution in small droplets to the leaf surface.
- Time-Course Sampling:
 - At predetermined time points (e.g., 2, 8, 24, 72, 144 hours after treatment), harvest a subset of plants.
- Quantification of Unabsorbed Herbicide:

- For each harvested plant, carefully wash the treated leaf with a leaf washing solution to remove any unabsorbed ^{14}C -**imazapyr**.
- Analyze an aliquot of the wash solution using a liquid scintillation counter to determine the amount of unabsorbed herbicide.
- Quantification of Absorbed and Translocated Herbicide:
 - Section the harvested plant into different parts: treated leaf, parts above the treated leaf, parts below the treated leaf, and roots.
 - Homogenize and/or oxidize the plant sections.
 - Analyze the radioactivity in each section using a liquid scintillation counter.
- Data Analysis:
 - Calculate the percentage of applied ^{14}C -**imazapyr** that was absorbed.
 - Determine the percentage of the absorbed ^{14}C -**imazapyr** that was translocated to different plant parts.



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Caption: Workflow for a plant uptake and translocation study using radiolabeled **imazapyr**.

Conclusion

The isopropylamine salt of **imazapyr** is an effective herbicide with a well-characterized mode of action and toxicological profile. Its low mammalian toxicity makes it a valuable tool in vegetation management. However, its persistence and high mobility in soil necessitate careful management to prevent contamination of non-target areas and water resources. The experimental protocols provided herein offer standardized approaches for its analysis and the study of its biological interactions.

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- To cite this document: BenchChem. [Isopropylamine Salt of Imazapyr: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1671738#isopropylamine-salt-of-imazapyr-properties>]

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